

Personal protective equipment for handling 4-Bromophenylboronic acid

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Compound of Interest

Compound Name: 4-Bromophenylboronic acid

Cat. No.: B138365

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Essential Safety and Handling Guide for 4-Bromophenylboronic Acid

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **4-Bromophenylboronic acid**. Adherence to these procedures is essential for ensuring personal safety and proper management of this chemical in a laboratory setting.

Chemical Identifier and Hazard Information

Identifier	Value
Chemical Name	4-Bromophenylboronic acid
CAS Number	5467-74-3[1]
Molecular Formula	BrC ₆ H ₄ B(OH) ₂
Molecular Weight	200.83 g/mol [2]
Appearance	White to light yellow crystal powder[3]
GHS Hazard Statements	Causes skin irritation (H315), Causes serious eye irritation (H319), May cause respiratory irritation (H335)[1][4]

Personal Protective Equipment (PPE)

A comprehensive suite of personal protective equipment is mandatory to prevent exposure when working with **4-Bromophenylboronic acid**.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield. [5]	Protects eyes from dust particles and potential splashes.
Hand Protection	Chemically resistant gloves (e.g., nitrile). [5] [6]	Prevents skin contact. Gloves should be inspected before use and changed immediately if contaminated. [5]
Body Protection	A flame-resistant lab coat, fully buttoned, with long pants and closed-toe shoes. [5]	Protects skin from accidental spills and contact.
Respiratory Protection	A NIOSH/MSHA approved respirator (e.g., N95 dust mask) is required when handling the solid compound. [5]	Minimizes the risk of inhaling dust particles and subsequent respiratory tract irritation. [5]

Operational Plan: Step-by-Step Handling Procedure

Strict adherence to the following operational protocol is crucial for the safe handling of **4-Bromophenylboronic acid**.

Preparation

- Ensure that a safety shower and eyewash station are readily accessible before beginning work.[\[5\]](#)[\[6\]](#)
- All work must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[5\]](#)[\[6\]](#)[\[7\]](#)

- The work area should be clean and free of clutter.
- Verify that all necessary PPE is available and in good condition.

Donning PPE Workflow



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Caption: Workflow for donning Personal Protective Equipment.

Handling and Use

- Keep the container of **4-Bromophenylboronic acid** tightly closed when not in use.[5]
- Avoid generating dust when transferring the solid.[5][8] Use a spatula for transfers.[5]
- For weighing, do so within the fume hood on a tared weigh boat.
- When preparing solutions, slowly add the solid to the solvent to prevent splashing.
- Wash hands thoroughly with soap and water after handling, even if gloves were worn.[6]

Post-Handling

- Clean the work area to remove any residual chemical.
- Properly doff and dispose of single-use PPE.
- Store **4-Bromophenylboronic acid** in a cool, dry, well-ventilated area away from incompatible materials.[8]

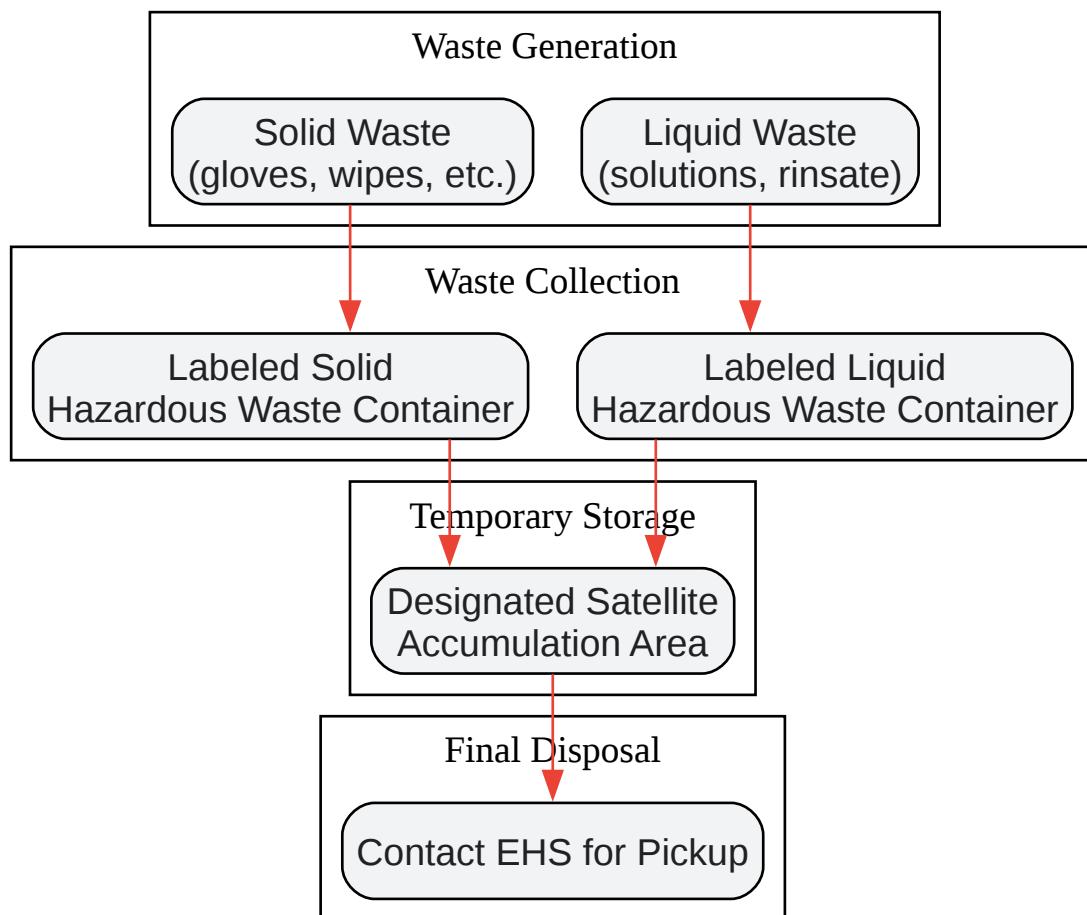
Disposal Plan

All waste generated from the use of **4-Bromophenylboronic acid**, including contaminated PPE and empty containers, must be treated as hazardous waste.[6]

Waste Segregation and Collection

- Solid Waste: Collect all solid waste, including contaminated weigh boats, wipes, and gloves, in a designated, labeled hazardous waste container.
- Liquid Waste: Collect all solutions containing **4-Bromophenylboronic acid** in a separate, labeled hazardous waste container. Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) department.[9]
- Empty Containers: Original containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous liquid waste. The rinsed container can then be disposed of according to institutional guidelines.

Disposal Workflow



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Caption: Logical workflow for the disposal of **4-Bromophenylboronic acid** waste.

Spill Response

In the event of a spill, follow these procedural steps:

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.[6]
- Ventilate: Ensure the area is well-ventilated, if it is safe to do so.[6]
- Contain: For small spills of the solid, carefully sweep or scoop the material to avoid raising dust. For liquid spills, use an inert absorbent material (e.g., sand, vermiculite) to contain the spill.[6]
- Clean-up: Carefully collect the absorbed material into a labeled, sealed container for hazardous waste disposal.[6]
- Decontaminate: Clean the spill area with an appropriate solvent, followed by soap and water. [6] All cleaning materials should also be disposed of as hazardous waste.
- Report: Report the spill to the appropriate safety personnel.[6]

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